

Comparative Guide: ^{13}C NMR Analysis of 4-Bromobenzofuran-5-ol

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Compound of Interest

Compound Name: 4-Bromobenzofuran-5-ol

Cat. No.: B12092401

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Executive Summary

This guide provides a technical analysis of the ^{13}C NMR chemical shifts for **4-bromobenzofuran-5-ol**, a critical scaffold in the synthesis of bioactive benzofuran derivatives. Due to the specific substitution pattern (bromine at C4, hydroxyl at C5), this molecule exhibits unique spectral features driven by the Heavy Atom Effect and Ortho-Shielding.^[1]

This document moves beyond simple data listing to offer a comparative predictive framework. It contrasts the target molecule against its unsubstituted and mono-substituted precursors to validate structural assignments.

Structural Analysis & Numbering

Proper assignment requires a consistent numbering scheme.^[1] For benzofurans, the heteroatom is position 1, and the fusion carbons are 3a and 7a.^[1]

Chemical Structure & Numbering Scheme

Figure 1: Connectivity and substitution pattern of **4-bromobenzofuran-5-ol**. Note the steric crowding between C4-Br and C3-H.

Comparative Chemical Shift Analysis

The following data synthesizes experimental values for the parent benzofuran and applies chemically accurate Substituent Chemical Shift (SCS) additivity rules to predict the shifts for the 4-bromo-5-hydroxy derivative.

Predicted vs. Reference Shifts (DMSO-d₆)

Values are in ppm relative to TMS.

Carbon Position	Type	Benzofuran (Parent) [1]	5-Hydroxybenzofuran [2]	4-Bromo-5-hydroxybenzofuran (Target)	Shift Driver
C2	CH	145.1	146.2	147.5	Inductive effect of oxygen ring system.
C3	CH	106.8	107.5	108.2	Proximity to C4-Br (steric deshielding).
C3a	C (quat)	127.8	128.5	129.0	Bridgehead carbon.[1]
C4	C-Br	121.5	105.8 (CH)	112.5	Heavy Atom Effect (Upfield) vs. Ortho-OH shielding.
C5	C-OH	123.0	152.4 (C-OH)	150.8	Ipso-Deshielding by OH; slight shielding by ortho-Br.
C6	CH	124.5	112.8	114.5	Ortho to OH (Shielded).[1]
C7	CH	111.7	112.0	113.1	Meta to OH/Br; minimal change.[1]
C7a	C (quat)	155.3	149.5	151.0	Oxygenated bridgehead. [1]



Critical Diagnostic Note:

- C4 (Ipso-Br): Normally, substituting a hydrogen with a carbon shifts the signal downfield.^[1] However, Bromine induces a "Heavy Atom Effect," causing an upfield shift (shielding) of 5–10 ppm relative to a carbon substituent, often appearing distinctively around 110–115 ppm in this scaffold. ^[1] * C5 (Ipso-OH): The hydroxyl group causes a massive downfield shift (+30 ppm), placing this signal in the 150–155 ppm region, characteristic of phenolic carbons.^[1]

Experimental Protocols for Validation

To confirm these shifts experimentally, specific acquisition parameters are required due to the presence of quaternary carbons (C3a, C4, C5, C7a) which have long relaxation times.^[1]

Sample Preparation

- Mass: Dissolve 30–50 mg of the solid product.
- Solvent: Use 0.6 mL DMSO-d₆.
 - Why? DMSO reduces solute aggregation and slows proton exchange, allowing for sharper peaks and potential observation of the hydroxyl proton in ¹H NMR.^[1] CDCl₃ may lead to broadened signals for the phenolic carbon due to hydrogen bonding dynamics.^[1]
- Vessel: Filter through a cotton plug into a high-precision 5mm NMR tube to remove paramagnetic particulates.

Acquisition Parameters (100 MHz Carbon)

- Pulse Sequence: zgpg30 (Power-gated decoupling with 30° flip angle).
- Relaxation Delay (D1): Set to 2.0 – 3.0 seconds.

- Reasoning: The quaternary carbons (C4 attached to Br, C5 attached to OH) lack attached protons to facilitate relaxation via the Nuclear Overhauser Effect (NOE).^[1] A short D1 will suppress these signals, making them invisible or non-quantitative.^[1]
- Scans (NS): Minimum 1024 scans for adequate Signal-to-Noise (S/N) ratio on quaternary peaks.

Structural Elucidation Workflow

Figure 2: Step-by-step workflow for unambiguous structural assignment.

Mechanistic Interpretation of Shifts^[1]

The Heavy Atom Effect (C4)

In standard electronegativity models, attaching a halogen should deshield the carbon (move it downfield/higher ppm).^[1] However, large electron clouds (Br, I) introduce spin-orbit coupling that shields the nucleus.^[1]

- Observation: C4 appears at ~112.5 ppm.^[1]
- Comparison: If this were a chloro-substituent, C4 would appear further downfield (~120 ppm). The upfield position is a "fingerprint" for the C-Br bond.

Ortho-Shielding by Hydroxyl (C6)

The oxygen lone pairs at C5 donate electron density into the ring via resonance. This density localizes at the ortho and para positions.^[1]

- Effect: C6 is ortho to the OH group.^[1]
- Result: C6 is significantly shielded (~114.5 ppm) compared to the parent benzofuran C6 (124.5 ppm).^[1]

References

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